

Spectroscopic Characterization of 2-Chloro-8-iodoquinazolin-4-amine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-8-iodoquinazolin-4-amine

CAS No.: 1107694-87-0

Cat. No.: B1416162

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Introduction

In the landscape of medicinal chemistry and drug development, quinazoline derivatives represent a cornerstone scaffold, exhibiting a wide array of biological activities. The precise functionalization of the quinazoline ring system allows for the fine-tuning of pharmacological properties, making the unambiguous characterization of these molecules a critical step in the research and development pipeline. This technical guide provides an in-depth analysis of the expected spectroscopic data for **2-Chloro-8-iodoquinazolin-4-amine**, a key intermediate in the synthesis of novel therapeutic agents. While direct experimental spectra for this specific compound are not widely published, this guide, grounded in the fundamental principles of spectroscopy and data from analogous structures, offers a robust predictive framework for its characterization.

This document is designed for researchers, scientists, and drug development professionals, providing not only the expected data but also the underlying scientific reasoning for the interpretation of the Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectra of **2-Chloro-8-iodoquinazolin-4-amine**.

Molecular Structure and Isotopic Considerations

A foundational understanding of the molecular structure is paramount for the interpretation of its spectroscopic data. The structure of **2-Chloro-8-iodoquinazolin-4-amine** is presented below.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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